

Introduction: A Versatile Intermediate in Modern Organic Synthesis

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Compound of Interest

Compound Name:	Benzyl (2-(methoxy(methyl)amino)-2-oxoethyl)carbamate
CAS No.:	121505-94-0
Cat. No.:	B037876

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Benzyl (2-(methoxy(methyl)amino)-2-oxoethyl)carbamate is a key synthetic intermediate, valued for its unique combination of a protected amino acid and a specialized amide functionality. Known more descriptively as the Weinreb amide of N-carboxybenzyl (Cbz)-protected glycine, this compound provides a stable yet reactive handle for the precise construction of complex organic molecules. Its structure is purpose-built for multi-step synthesis, particularly in the fields of medicinal chemistry and drug development, where controlled carbon-carbon bond formation is paramount.

The core utility of this molecule stems from the N-methoxy-N-methylamide, or "Weinreb amide," moiety. Discovered in 1981, this functional group serves as a superior precursor for the synthesis of aldehydes and ketones.^[1] Unlike more reactive carboxylic acid derivatives such as acid chlorides or esters, Weinreb amides react cleanly with organometallic reagents to deliver the desired ketone without the common side reaction of over-addition to form a tertiary alcohol.^[1] This is achieved through the formation of a stable, chelated tetrahedral intermediate that collapses only upon acidic workup.^[1]

This guide offers a comprehensive examination of **Benzyl (2-(methoxy(methyl)amino)-2-oxoethyl)carbamate**, detailing its chemical properties, synthesis, mechanistic underpinnings, and applications for researchers and professionals in drug development.

Chemical and Physical Properties

The fundamental properties of **Benzyl (2-(methoxy(methyl)amino)-2-oxoethyl)carbamate** are summarized below. These identifiers are crucial for sourcing, characterization, and regulatory compliance.

Property	Value	Source
IUPAC Name	Benzyl N-[2-[methoxy(methyl)amino]-2-oxoethyl]carbamate	PubChem
Synonyms	Cbz-Gly-Weinreb amide, N-Cbz-glycine Weinreb amide	General
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₄	PubChem
Molecular Weight	252.27 g/mol	PubChem
CAS Number	88636-11-7	PubChem
Appearance	Typically a gum or solid	[2]
Storage	Sealed in dry, room temperature conditions	[3]

Molecular Structure and Functional Group Analysis

The efficacy of **Benzyl (2-(methoxy(methyl)amino)-2-oxoethyl)carbamate** as a synthetic tool is a direct result of its distinct molecular architecture. Each functional group plays a specific and critical role.

Caption: Molecular structure of **Benzyl (2-(methoxy(methyl)amino)-2-oxoethyl)carbamate**.

- **Benzyl Carbamate (Cbz) Group:** This is one of the most common amine protecting groups in peptide synthesis.[4] Its role is to prevent the nitrogen of the glycine backbone from

undergoing unwanted reactions, such as self-condensation, during the activation and coupling steps. The Cbz group is stable to a wide range of reaction conditions but can be readily removed when desired, typically via catalytic hydrogenation.

- **Glycine Backbone:** As the simplest amino acid, the glycine residue provides the core structure connecting the protecting group to the reactive amide.
- **Weinreb Amide (N-methoxy-N-methylamide):** This is the key functional group for synthetic transformations. It is stable enough to withstand various reaction conditions, yet it is specifically designed to react with strong nucleophiles like organometallic reagents or be reduced by hydrides to form aldehydes.^[2]

Synthesis Protocol and Mechanistic Rationale

The synthesis of N-protected amino Weinreb amides is a well-established and efficient process.^[2] The procedure involves the activation of the carboxylic acid of Cbz-glycine, followed by coupling with N,O-dimethylhydroxylamine.

Experimental Protocol

Objective: To synthesize **Benzyl (2-(methoxy(methyl)amino)-2-oxoethyl)carbamate** from N-Cbz-glycine.

Materials:

- N-Cbz-glycine
- N,N'-Carbonyldiimidazole (CDI)
- N,O-Dimethylhydroxylamine hydrochloride
- N-Methylmorpholine (NMM)
- Tetrahydrofuran (THF), anhydrous
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate solution

- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Activation: Dissolve N-Cbz-glycine (1.0 eq) in anhydrous THF in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon). Cool the solution to 0 °C in an ice bath.
- Add N,N'-Carbonyldiimidazole (CDI) (1.1 eq) portion-wise to the stirred solution. Allow the reaction to stir at 0 °C for 15-20 minutes. The formation of the acyl-imidazolide intermediate is typically observed.
- Amine Preparation: In a separate flask, suspend N,O-dimethylhydroxylamine hydrochloride (1.2 eq) in anhydrous DCM. Neutralize the suspension by adding N-Methylmorpholine (NMM) (1.2 eq) dropwise at 0 °C.
- Coupling: Add the neutralized N,O-dimethylhydroxylamine solution from step 3 to the activated Cbz-glycine solution from step 2 at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir until completion, monitoring progress by Thin Layer Chromatography (TLC). This typically takes 2-4 hours.
- Workup: Once the reaction is complete, remove the solvent under reduced pressure.
- Dissolve the residue in ethyl acetate and wash sequentially with 1M HCl, saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate in vacuo to yield the crude product.
- Purification: If necessary, purify the product by silica gel column chromatography to obtain **Benzyl (2-(methoxy(methyl)amino)-2-oxoethyl)carbamate** as a pure compound.[2]

Causality and Rationale

- Choice of Coupling Agent (CDI): CDI is an excellent choice for activating carboxylic acids. It reacts to form a highly reactive N-acylimidazolide intermediate. The byproducts of the

coupling reaction are imidazole and carbon dioxide, which are easily removed, simplifying the purification process.^[2] Other reagents like DCC or T3P can also be used, but CDI offers a clean and efficient pathway.^{[1][2]}

- **Temperature Control:** The initial activation and coupling are performed at 0 °C to minimize side reactions and prevent potential racemization if a chiral amino acid were used.
- **Neutralization of Amine Salt:** N,O-dimethylhydroxylamine is commercially available as a stable hydrochloride salt. It must be neutralized to the free amine in situ using a non-nucleophilic base like NMM to participate in the coupling reaction.

Caption: General workflow for the synthesis of the target Weinreb amide.

Reactivity and Application in Synthesis

The primary value of **Benzyl (2-(methoxy(methyl)amino)-2-oxoethyl)carbamate** lies in the predictable and clean reactivity of its Weinreb amide group.

Mechanism of Ketone Synthesis

When a Weinreb amide is treated with an organometallic reagent (e.g., a Grignard reagent, R-MgBr), the nucleophilic carbon attacks the amide carbonyl. This forms a five-membered chelated tetrahedral intermediate stabilized by the magnesium ion coordinating with both the methoxy oxygen and the carbonyl oxygen. This intermediate is stable at low temperatures and does not collapse to a ketone until an aqueous acidic workup is performed. This stability prevents the common problem of a second equivalent of the organometallic reagent attacking the newly formed ketone.^[1]

Caption: Reaction pathway of a Weinreb amide to a ketone.

- **Reduction to Aldehydes:** Similarly, reaction with a mild reducing agent like Diisobutylaluminium hydride (DIBAL-H) or Lithium aluminum hydride (LiAlH₄) at low temperatures will reduce the Weinreb amide to the corresponding aldehyde, again via a stable intermediate that prevents over-reduction to the alcohol.^[5]

This controlled reactivity makes the title compound an ideal precursor for creating α -amino ketones and aldehydes, which are crucial building blocks for enzyme inhibitors,

peptidomimetics, and other complex, biologically active molecules.[\[2\]](#)[\[6\]](#)

Analytical Characterization

Confirming the identity and purity of the synthesized product is essential. The following techniques are standard:

- ¹H NMR (Proton Nuclear Magnetic Resonance): Provides information on the electronic environment of hydrogen atoms. Expected signals include singlets for the N-CH₃ and O-CH₃ groups of the Weinreb amide, a characteristic signal for the glycine CH₂, signals for the benzylic CH₂ of the Cbz group, and aromatic protons.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): Shows signals for each unique carbon atom, including the distinct carbonyl carbons of the carbamate and the Weinreb amide.
- IR (Infrared) Spectroscopy: Used to identify functional groups. Strong absorption bands corresponding to the C=O stretching frequencies of the amide and carbamate groups (typically in the 1650-1750 cm⁻¹ range) would be expected.
- HRMS (High-Resolution Mass Spectrometry): Provides an extremely accurate mass measurement, which is used to confirm the molecular formula of the compound.

Safety and Handling

While a specific safety data sheet for this exact compound is not universally available, data from structurally related carbamates can inform safe handling practices.[\[7\]](#)[\[8\]](#)

Safety Aspect	Recommendation	Rationale & References
Personal Protective Equipment (PPE)	Wear safety glasses, nitrile gloves, and a lab coat.	To prevent skin and eye contact. Carbamates can be irritants.[9][10]
Handling	Use in a well-ventilated area or a chemical fume hood. Avoid breathing dust or vapors.	To prevent respiratory irritation.[7][8]
Storage	Store in a tightly sealed container in a cool, dry place.	The compound is stable under normal conditions but should be protected from moisture.[7]
In case of Exposure	Skin: Wash with soap and water. Eyes: Rinse with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.	Standard first-aid for chemical exposure.[7][8]
Incompatible Materials	Strong oxidizing agents, strong acids.	To avoid hazardous reactions.[7]

Conclusion

Benzyl (2-(methoxy(methyl)amino)-2-oxoethyl)carbamate is more than just a chemical compound; it is a precisely engineered tool for synthetic chemists. By combining a robust amine protecting group with the uniquely stable and reactive Weinreb amide, it provides a reliable and versatile platform for constructing complex molecular architectures. Its ability to serve as a precursor to α -amino aldehydes and ketones makes it an invaluable intermediate in the synthesis of peptides, peptidomimetics, and potential therapeutic agents, underscoring its importance in modern drug discovery and development.

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